

Carzenide (4-Sulfamoylbenzoic acid): Basic Information

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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The table below summarizes the fundamental chemical data for **Carzenide**, which serves as the foundational segment for novel compound development [1].

Property	Value / Description
CAS No.	138-41-0 [1]
Formula	C ₇ H ₇ NO ₄ S [1]
Molecular Weight	201.20 g/mol [1]
SMILES	C1=C(C=CC(=C1)S(=O)=O)C(O)=O [1]
Synonyms	Carzenide [1]
XLogP3	0.5 [1]
Topological Polar Surface Area (TPSA)	105.84 Å ² [1]
Water Solubility (ESOL)	-1.61 (Log S); 4.92 mg/mL; Classed as "Very soluble" [1]

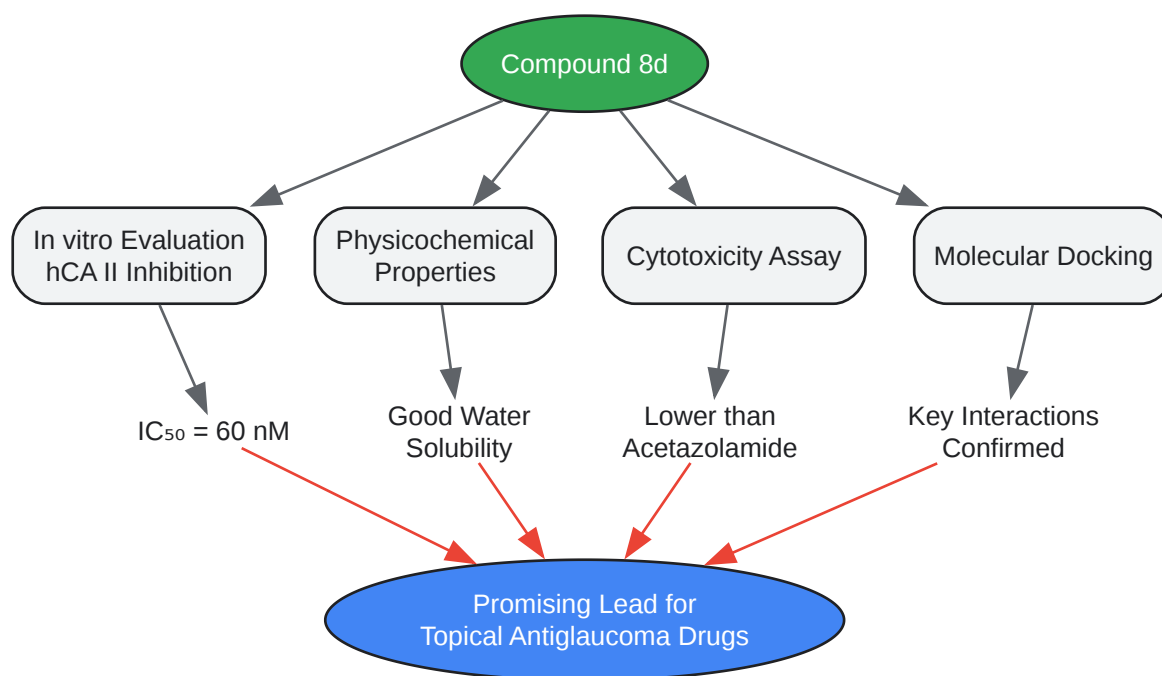
Recent Research & Key Findings

A 2021 study designed and synthesized a new class of **sulfonamides incorporating aminosaccharide tails** based on the "sugar-tail" approach, using **Carzenide** as the initial segment [2]. The table below summarizes the key quantitative findings from this research.

Aspect	Finding
Target Compounds	Glycoconjugated sulfonamide derivatives [2]
Evaluated Isoenzymes	hCA I, hCA II, hCA IX [2]
Most Effective Compound	8d (a derived compound) [2]
Activity of Compound 8d	IC ₅₀ of 60 nM against hCA II (glaucoma-associated isoform) [2]
Comparison to Carzenide	Target compounds showed better CA inhibitory effects than Carzenide [2]
Physicochemical Properties	Good water solubility; neutral pH in solutions [2]
Corneal Cytotoxicity	Lower than Acetazolamide (AAZ) [2]
Metabolic Stability	Good stability in <i>in vitro</i> studies [2]
Binding Confirmation	Molecular docking studies confirmed interactions in hCA II active site [2]

Experimental Workflow for Inhibitor Development

The following diagram outlines the high-level research workflow as described in the study [2]. The DOT script provided below it can be used to generate the diagram.



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Diagram 1: Experimental workflow for the development of compound 8d, a **Carzenide** derivative, as a potential antiglaucoma drug.

How to Proceed for a Deeper Analysis

The information presented here is a starting point. For a more comprehensive understanding, you can:

- **Locate the Primary Paper:** Use the details provided (Journal: *Bioorganic & Medicinal Chemistry Letters*, DOI: 10.1016/j.bmcl.2021.128420) [2] to find the full article, which will contain exhaustive experimental protocols, comprehensive data, and detailed discussion.
- **Conduct a Broader Literature Review:** Search scientific databases for earlier papers on **Carzenide** itself to map its complete discovery and initial research timeline.
- **Explore Patent Landscapes:** Investigate patent filings related to **Carzenide** and its derivatives for information on commercial development and specific therapeutic formulations.

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References

1. 4-Sulfamoylbenzoic acid | Carzenide | Sulfamides [ambeed.com]
2. Discovery of novel aminosaccharide-based sulfonamide ... [bohrium.com]

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